

3-Iodo-1-hydroxypropan-2-one: Operational Handling & Disposal Guide[1][2]

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Compound of Interest

Compound Name: 3-Iodo-1-hydroxypropan-2-one

CAS No.: 38987-74-5

Cat. No.: B1228193

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Executive Hazard Assessment

3-Iodo-1-hydroxypropan-2-one is a bifunctional

-haloketone.[1][2] It combines the volatility of a ketone with the high reactivity of an alkyl iodide. [2] Unlike standard organic waste, this compound poses two immediate operational threats that dictate its disposal pathway:

- **Lachrymatory Effect:** Like its structural analogs (bromoacetone, chloroacetone), this compound is a potent tear agent.[2] Improper disposal in open waste containers can evacuate a laboratory floor.[2]

- **Alkylating Potential:** The Carbon-Iodine (C-I) bond at the

-position is weak and highly susceptible to nucleophilic attack.[1][2] This makes it a potent alkylating agent capable of modifying DNA and proteins, necessitating neutralization before bulk release into waste streams.[2]

Chemical Profile & Safety Thresholds

Property	Data / Characteristic	Operational Implication
Structure		Bifunctional electrophile.[1][2]
Reactivity	High (Active)	Susceptible to rapid hydrolysis and nucleophilic displacement.[2]
Stability	Light/Heat Sensitive	Liberates free Iodine () upon degradation (turns brown).[2]
Hazards	Lachrymator, Corrosive, Mutagen	Zero-tolerance for open-bench handling.[1][2]
Incompatibility	Strong Oxidizers, Strong Bases	Risk of polymerization or violent decomposition.[2]

The Deactivation Logic (Scientific Basis)

Why we do not simply "bin" this chemical.

Simple disposal into a halogenated waste drum is insufficient for quantities exceeding 10 mL.[2] The iodine atom is an excellent leaving group.[2] If left active in a mixed waste drum, it can alkylate other waste components, generating heat or toxic off-gases.[1][2]

The Solution: Nucleophilic Scavenging We utilize Sodium Thiosulfate (

) to chemically deactivate the molecule.[1][2] Thiosulfate acts as a soft nucleophile, attacking the

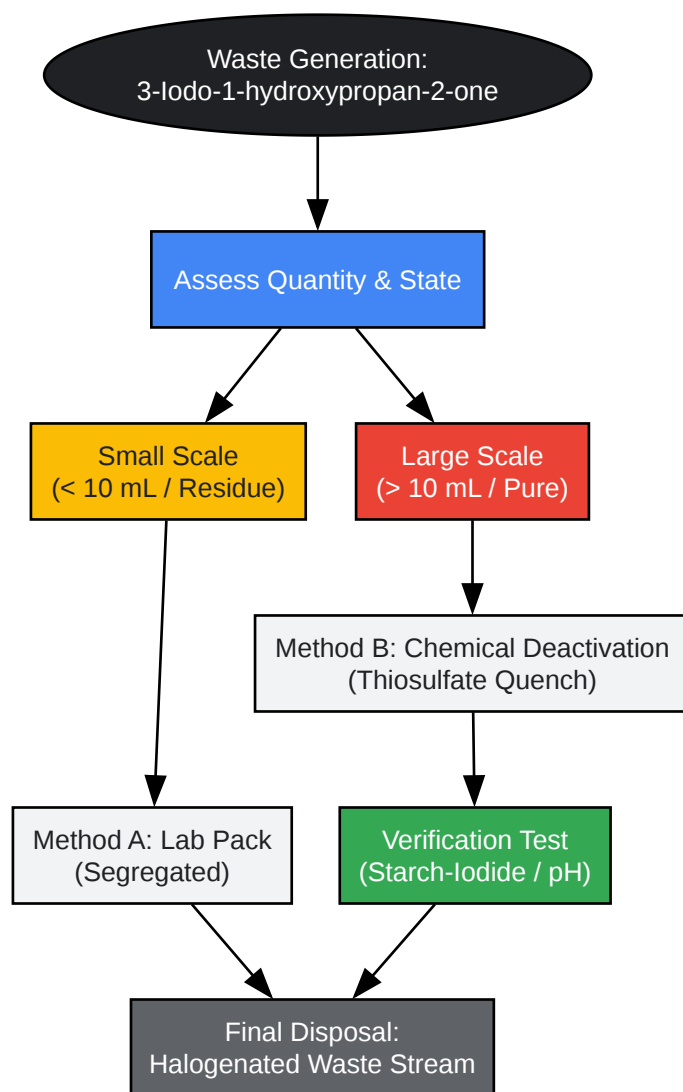
-carbon and displacing the iodide ion.[1][2] This converts the volatile, toxic alkyl iodide into a water-soluble, non-volatile thiosulfate ester (Bunte salt), which is significantly safer to handle.[1][2]

Reaction Scheme:

Operational Disposal Workflows

Visualization: Disposal Decision Tree

Caption: Operational logic flow for determining the correct disposal pathway based on quantity and state.^{[1][2]}



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Protocol A: Small Scale (Residues & Vials < 10 mL)

Context: Used for empty vials, syringe filters, or minor reaction residues.^{[1][2]}

- Containment: Do not rinse empty vials. Cap them tightly immediately after use.^[2]

- Primary Packaging: Place the vial/residue into a clear, sealable polyethylene bag (Ziploc type).
- Secondary Packaging: Place the sealed bag into a secondary wide-mouth jar or bucket.
- Labeling: Affix a hazardous waste label explicitly stating:
 - Contains: **3-Iodo-1-hydroxypropan-2-one**[\[1\]](#)[\[2\]](#)
 - Warning: LACHRYMATOR - DO NOT OPEN
- Disposal: Submit as "Lab Pack" waste for incineration.

Protocol B: Large Scale Deactivation (> 10 mL or Stock Solutions)

Context: Used for expired stock, botched reactions, or bulk removal.[\[1\]](#)[\[2\]](#) Reagents Required: Sodium Thiosulfate pentahydrate, Water, Sodium Carbonate (optional buffer).[\[2\]](#)

Step-by-Step Procedure:

- Preparation:
 - Work strictly in a functioning fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Prepare a 15% w/v Sodium Thiosulfate solution in water.[\[2\]](#) (Excess is required; calculate approx. 2 molar equivalents relative to the iodide).[\[2\]](#)
 - Optional: Add a small amount of Sodium Carbonate to buffer the solution (prevents acid-catalyzed decomposition of thiosulfate into
).[\[1\]](#)[\[2\]](#)
- Addition (The Quench):
 - Slowly add the **3-Iodo-1-hydroxypropan-2-one** to the stirred thiosulfate solution.[\[1\]](#)[\[2\]](#)
 - Caution: The reaction is exothermic.[\[1\]](#)[\[2\]](#) Add slowly to control heat.

- Allow the mixture to stir at room temperature for 12–24 hours.
- Verification (The Trust Anchor):
 - The mixture should turn from a biphasic/cloudy liquid to a clear, homogeneous solution (indicating the formation of the water-soluble salt).[1][2]
 - If the solution remains dark brown (free iodine), add more thiosulfate until the color fades to pale yellow or clear.[2]
- Final Waste Stream:
 - The resulting solution now contains organic thiosulfates and sodium iodide.[2]
 - Adjust pH to neutral (pH 6–8) if necessary.[2]
 - Pour into the Halogenated Organic Waste container.
 - Note: Do not pour down the drain. Even deactivated, the organic backbone requires incineration.[2]

Emergency Contingencies

Spills (Outside Fume Hood)

If a vial drops and breaks on the open lab floor:

- Evacuate: Immediately clear the room. The lachrymatory vapors will spread rapidly.[2]
- Isolate: Close lab doors and post "DO NOT ENTER" signage.
- Wait: Allow HVAC system to purge the air for at least 30 minutes.
- Re-entry: Only personnel wearing full-face respirators (Organic Vapor cartridges) or SCBA should enter to clean.[1][2]
- Clean-up: Cover spill with vermiculite or activated charcoal.[1][2] Do not use paper towels (increases surface area for evaporation).[2] Scoop into a jar, seal, and treat as Protocol A.

Regulatory Framework & Compliance

- RCRA Classification: While not always explicitly P-listed or U-listed by specific CAS, this compound falls under Characteristic Hazardous Waste due to toxicity and reactivity (D003 if capable of generating toxic gases, though primarily D001/Ignitable if in solvent).^{[1][2]}
- EPA Guidance: Halogenated solvents and organics must be incinerated.^[2] Dilution is not a solution for drain disposal ^{[1].}^[2]
- Prudent Practices: The National Research Council mandates that lachrymators be segregated to prevent exposure to waste handlers downstream ^{[2].}^{[1][2]}

References

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